

# Application Notes and Protocols for Dichlorprop-Methyl Residue Analysis

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## Compound of Interest

Compound Name: *Dichlorprop-methyl*

Cat. No.: *B1197094*

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### Introduction

**Dichlorprop-methyl** is the methyl ester of the phenoxy herbicide dichlorprop. It is crucial to have reliable and validated analytical methods for the determination of its residues in various environmental and agricultural matrices to ensure food safety and monitor environmental contamination. This document provides detailed application notes and protocols for the sample preparation of **dichlorprop-methyl** for residue analysis, primarily focusing on soil, water, and agricultural products. The methodologies described are based on established techniques such as Solid-Phase Extraction (SPE) and the Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method, followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

## Data Presentation

The following table summarizes quantitative data from various studies on the analysis of dichlorprop and **dichlorprop-methyl**, providing a comparative overview of method performance across different matrices and analytical techniques.

Matrix	Analyte	Extraction Method	Cleanup Method	Analytical Technique	Recovery (%)	RSD (%)	LOQ	Reference
Soil	Dichloroprop-P (as methyl ester)	Acetic acid/methanol/water extraction	C18 SPE	GC-MS	Not Specified	Not Specified	Not Specified	[1]
Fruits and Vegetables	General Pesticides	QuEChERS	d-SPE (PSA)	GC-MS, LC-MS/MS	70-120	<20	Not Specified	[2]
Wheat (Plants, Straw, Grains)	Dichloroprop-P	QuEChERS	d-SPE (MgSO <sub>4</sub> )	HPLC-MS/MS	72.9 - 108.7	Not Specified	2.5 - 12 µg/kg	[3]
Fruits and Vegetables	2,4-D (phenoxycarboxylic acid similar to dichloroprop)	Modified QuEChERS	d-SPE (GCB)	Not Specified	70.4 - 113.9	<16.9	1.0 µg/kg	[4]
Natural Waters	Dichloroprop	Supramolecular solvent-based microextraction	Re-extraction in acetate buffer	Chiral LC-MS/MS	~75	Not Specified	1-4 ng/L	[5]

Note: Some data pertains to the parent acid, dichloroprop, which is subsequently derivatized to its methyl ester for analysis.

## Experimental Protocols

### Protocol 1: Sample Preparation of Soil Samples for Dichlorprop-Methyl Analysis using SPE

This protocol is adapted from the EPA method for dichlorprop-P analysis in soil, which includes a derivatization step to form the methyl ester.<sup>[1]</sup> For the analysis of existing **dichlorprop-methyl** residues, the derivatization step can be omitted.

#### 1. Extraction

- Weigh 10.0 g of the soil sample into a 50 mL polypropylene centrifuge tube.
- Add 20 mL of 5% acetic acid in methanol to the sample.
- Vortex the tube at high speed for approximately 30 seconds.
- Place the tube in an ultrasonic water bath and sonicate for 20 minutes.
- Centrifuge the sample at approximately 2000 rpm for 10 minutes.
- Decant the supernatant into a 500 mL glass bottle.
- Repeat the extraction (steps 2-6) with 20 mL of 5% acetic acid in 1:1 methanol:water.
- Repeat the extraction (steps 2-6) a third time with 20 mL of 10% acetone in 0.5 M KCl/0.1 M NaOH.
- Combine all supernatants.
- Add approximately 430 mL of deionized water to the combined extracts and acidify to a pH of less than 2 with about 2.5 mL of phosphoric acid.

#### 2. Solid-Phase Extraction (SPE) Cleanup

- Condition a 1 g, 6 mL C18 SPE cartridge by passing 10 mL of methanol followed by 10 mL of 1.5% phosphoric acid in water through it at a flow rate of 1-2 mL/minute. Do not allow the cartridge to dry.

- Load the acidified aqueous extract onto the SPE cartridge.
- Wash the cartridge with a suitable solvent to remove interferences.
- Elute the **dichlorprop-methyl** with an appropriate solvent such as a mixture of acetone and hexane.<sup>[1]</sup>
- Concentrate the eluate under a gentle stream of nitrogen to the desired final volume for GC-MS analysis.

## Protocol 2: Sample Preparation of Fruits and Vegetables for Dichlorprop-Methyl Analysis using QuEChERS

This protocol is a general QuEChERS method applicable to a wide range of pesticides, including **dichlorprop-methyl**, in fruit and vegetable matrices.<sup>[2][6][7][8]</sup>

### 1. Homogenization and Extraction

- Homogenize a representative portion of the fruit or vegetable sample. For dry samples like raisins, a wetting step with deionized water is necessary before homogenization.<sup>[2]</sup>
- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10-15 mL of acetonitrile (with 1% acetic acid for certain methods) to the tube.<sup>[9]</sup>
- Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO<sub>4</sub>, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).<sup>[2]</sup>
- Immediately shake the tube vigorously for 1 minute to prevent the formation of salt agglomerates.
- Centrifuge the tube at  $\geq 3000$  xg for 5 minutes.

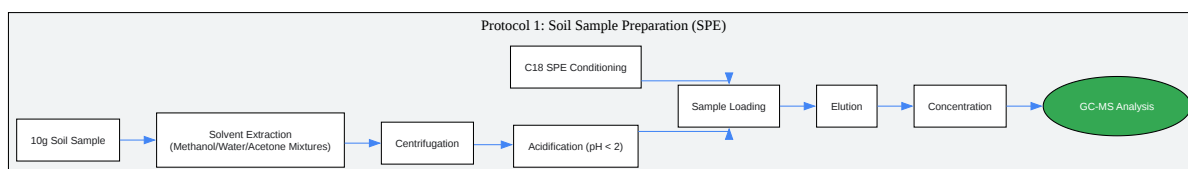
### 2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer an aliquot of the supernatant (acetonitrile layer) to a 2 mL or 15 mL centrifuge tube containing the appropriate d-SPE sorbents. For most fruits and vegetables, a combination of

primary secondary amine (PSA) to remove organic acids and anhydrous magnesium sulfate to remove excess water is used.

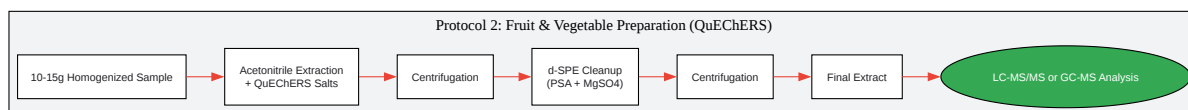
- Vortex the tube for 30 seconds to 1 minute.
- Centrifuge at high speed for 5 minutes.
- The resulting supernatant is ready for analysis by LC-MS/MS or can be further concentrated and solvent-exchanged for GC-MS analysis.

## Mandatory Visualization



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Caption: Workflow for **Dichlorprop-Methyl** Analysis in Soil.



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Caption: Workflow for **Dichlorprop-Methyl** Analysis in Produce.

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